

Application Notes: Quinoxaline 1,4-Di-N-Oxides in Antitubercular Research

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Compound Focus: Quinoxidine

CAS No.: 10103-89-6

Cat. No.: S589450

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Quinoxaline 1,4-di-N-oxides represent a promising class of compounds for developing new antibacterial and antiparasitic drugs. [1] Their significance is highlighted by potent activity against *Mycobacterium tuberculosis*, including multidrug-resistant (MDR) strains and hard-to-treat non-replicating persistent bacteria. [2] [3]

- **Key Findings:** One specific derivative, **Compound 5** (TAACF #118845), demonstrated exceptional promise as an orally active antitubercular agent. [2] It was bactericidal and effective against MDR-TB and poly drug-resistant clinical isolates. [2] Its activity against non-replicating persistent (NRP) bacteria is particularly crucial, as these bacterial populations are believed to be a major reason for the long duration of TB therapy. [2] [3] The activation pathway in bacteria was found to be different from that of other bio-reducible drugs like PA-824, suggesting a novel mechanism of action. [2]

Experimental Protocols for In Vivo Efficacy

The following protocol is adapted from a mouse model of tuberculosis used to evaluate quinoxaline 1,4-di-N-oxide derivatives. [2]

In Vivo Rapid Screen Protocol

- **Objective:** To provide an initial assessment of a compound's efficacy in a live animal model of tuberculosis. [2]

- **Animal Model:** Female C57BL/6 mice, 8-10 weeks old. [2]
- **Infection:** Mice are infected with *Mycobacterium tuberculosis* via the aerosol route to establish a pulmonary infection. [2]
- **Dosing Regimen:**
 - **Treatment Group:** Infected mice are treated orally with the test compound (e.g., Compound 5).
 - **Control Groups:** Include infected but untreated mice (negative control) and mice treated with a standard anti-TB drug (positive control).
- **Duration:** The study typically runs for 4 weeks.
- **Endpoint Analysis:** After the treatment period, mice are sacrificed, and bacterial load in the lungs and spleen is determined by counting colony-forming units (CFU) on solid culture media. A reduction in CFU in the treatment group compared to the negative control indicates efficacy. [2]

Maximum Tolerated Dose (MTD) & Oral Bioavailability

Before efficacy studies, the Maximum Tolerated Dose (MTD) is determined to ensure animal safety and guide dosing levels. [2]

- **MTD Protocol:**
 - **Animals:** Female C57BL/6 mice.
 - **Procedure:** Mice are administered a single oral dose of the compound at various levels (e.g., 100, 300, and 500 mg/kg). They are closely observed for any adverse effects for one week post-administration. The highest dose that does not cause severe toxicity or lethality is established as the MTD. [2]
- **Oral Bioavailability Assessment:**
 - Bioavailability is determined via bioassay. After a single oral dose, blood samples are collected at various time points. The concentration of the active compound in the blood serum is measured over time to calculate key pharmacokinetic parameters. [2]

Quantitative Activity Data of Selected Derivatives

The table below summarizes the in vitro activity data for a series of ketone and amide derivatives of quinoxaline 1,4-di-N-oxide, which is used to select candidates for in vivo testing. [2]

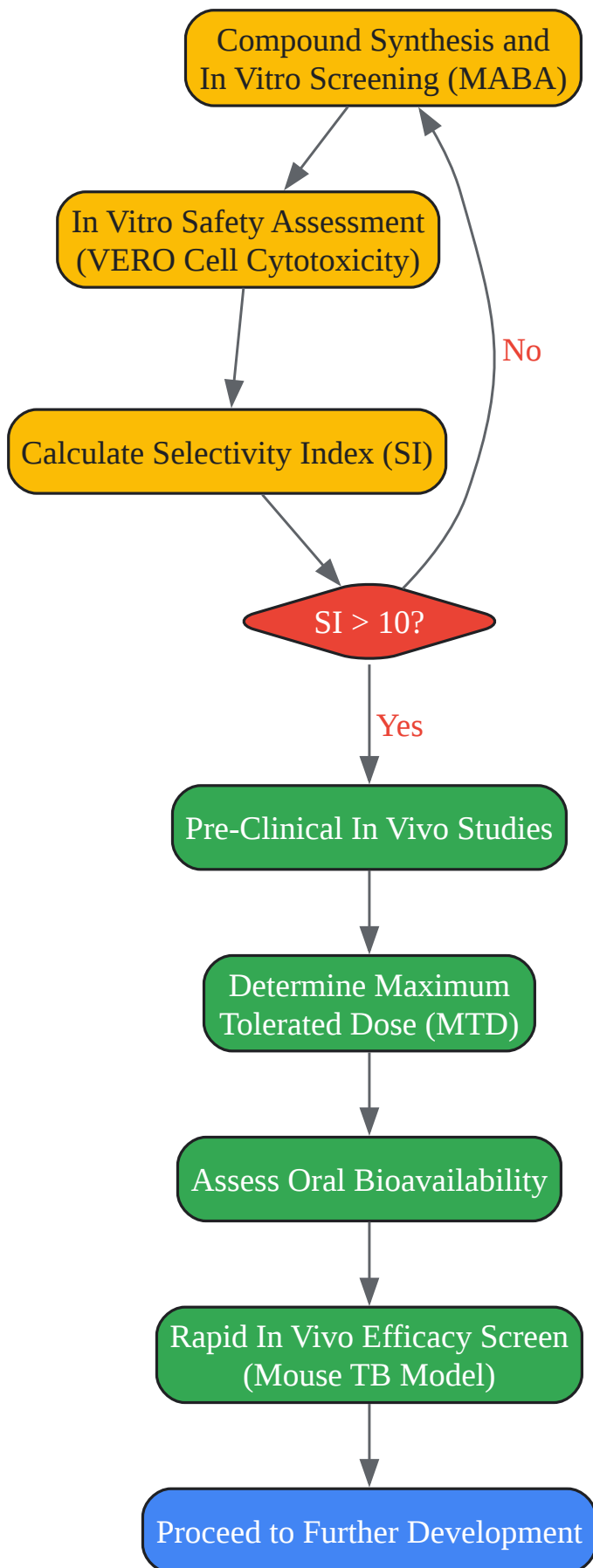
Table 1: In Vitro Antimycobacterial Activity and Selectivity of Quinoxaline 1,4-Di-N-Oxide Derivatives

Compound	R6	R7	R2	MIC (mg/L) vs H37Rv	Selectivity Index (SI)	TAACF ID
3	H	OCH3	CH3	1.56	37.82	118850
5	H	Cl	CH3	0.78	20.13	118845
1	H	H	CH3	3.13	>20.0	149520
2	H	CH3	CH3	3.13	>20.0	151989
4	H	F	CH3	3.13	>20.0	150568
8	H	H	NH-Ph	3.13	>20.0	150354

Table adapted from source [2]. MIC: Minimum Inhibitory Concentration against drug-susceptible *M. tuberculosis* H37Rv. Selectivity Index (SI) = IC_{50} in VERO cells / MIC.

Visualizing the Experimental Workflow

The following diagram outlines the key stages of the in vivo efficacy and safety testing protocol for a new quinoxaline derivative.



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In Vivo Efficacy Testing Workflow

Key Insights and Further Research

The data shows that **Compound 5**, characterized by a chlorine atom at the R7 position and a methyl ketone at R2, had the lowest MIC (0.78 mg/L), indicating high potency. [2] Its acceptable selectivity index and proven efficacy in the mouse model make it a strong lead candidate. [2]

- **Mechanism Insight:** While the exact mechanism for **quinoxidine** is not detailed in the available reports, related quinoxaline 1,4-di-N-oxides are known to be **bioreductive prodrugs**. [1] They are selectively activated by enzymes within bacterial or hypoxic (e.g., tumor) cells, generating reactive species that cause cell death. [1] This property is crucial for their activity against non-replicating persistent bacteria in tuberculosis. [2]
- **Safety Considerations:** It is important to note that some derivatives of quinoxaline 1,4-di-N-oxides have been associated with concerns such as mutagenicity and photoallergic reactions, highlighting the need for thorough safety profiling during development. [1]

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References

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3. In vitro and in antimycobacterial activities of ketone and amide... vivo [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Application Notes: Quinoxaline 1,4-Di-N-Oxides in Antitubercular Research]. Smolecule, [2026]. [Online PDF]. Available at:

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